

An In-Depth Technical Guide to (2,4-Bis(decyloxy)phenyl)methanol

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Compound of Interest

Compound Name: (2,4-Bis(decyloxy)phenyl)methanol

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(2,4-Bis(decyloxy)phenyl)methanol is a long-chain aromatic alcohol characterized by a phenyl ring substituted with two decyloxy groups at the 2 and 4 positions and a methanol group. This unique structure, featuring both hydrophobic alkyl chains and a hydrophilic alcohol moiety, imparts distinct physicochemical properties that make it a molecule of interest in various scientific and industrial fields. Its applications are being explored in materials science, particularly in the development of liquid crystals and specialized polymers, as well as in the life sciences for its potential as a building block in the synthesis of more complex organic molecules with biological activity.[1] The long alkyl chains enhance its solubility in organic solvents, a valuable characteristic for its use in coatings and functional fluids.[2]

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and potential applications of **(2,4-Bis(decyloxy)phenyl)methanol** and its long-chain analogues, with a focus on providing detailed experimental protocols and summarizing key data for researchers in drug development and related fields.

Chemical Structure and Properties

The chemical structure of **(2,4-Bis(decyloxy)phenyl)methanol** is defined by a central benzene ring with three substituents. Two decyloxy chains (-O(CH₂)₉CH₃) are attached at positions 2



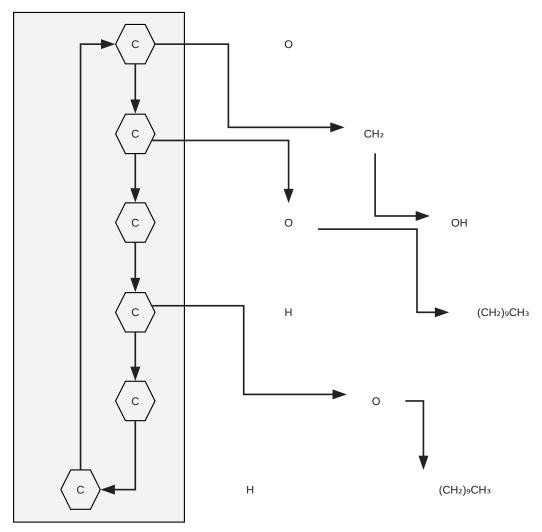




and 4, and a hydroxymethyl group (-CH₂OH) is at position 1. This arrangement results in an amphipathic molecule with a significant nonpolar character due to the long alkyl chains.

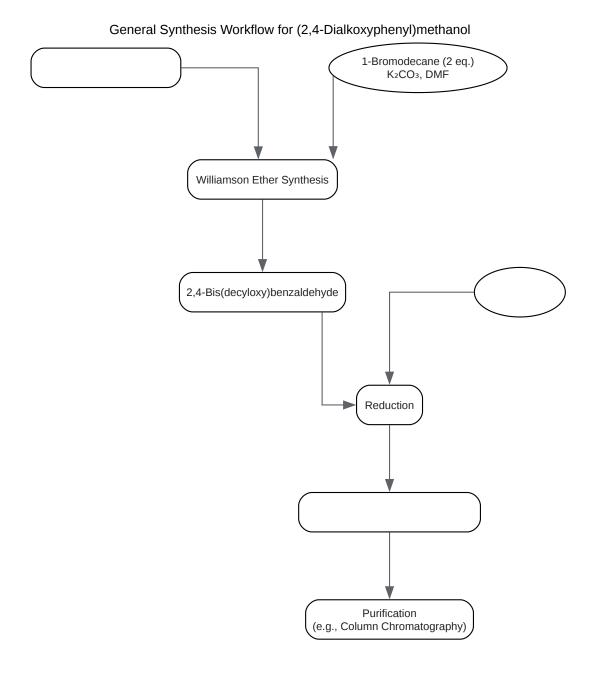


Chemical Structure of (2,4-Bis(decyloxy)phenyl)methanol

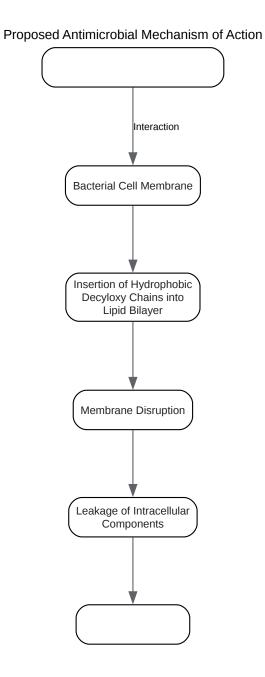


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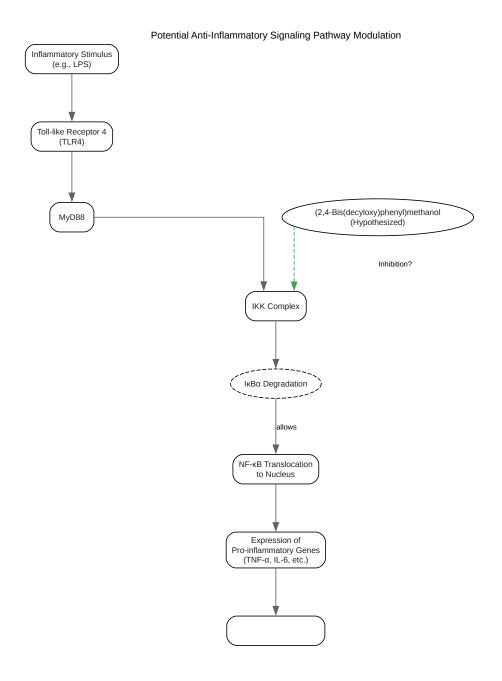












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